

# An In-depth Technical Guide to N,N-Dimethyldiglycolamine: Foundational Research

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## Compound of Interest

Compound Name: 2-(2-Dimethylamino-ethylamino)-ethanol

Cat. No.: B1268181

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This technical guide provides a comprehensive overview of the foundational research on N,N-Dimethyldiglycolamine, also known as 2-[2-(Dimethylamino)ethoxy]ethanol. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, synthesis, and key applications.

## Core Chemical Properties and Data

N,N-Dimethyldiglycolamine is a bifunctional organic compound possessing both a tertiary amine and a primary alcohol functional group, linked by an ether. This structure imparts unique chemical properties that make it a valuable intermediate and catalyst in various chemical processes.

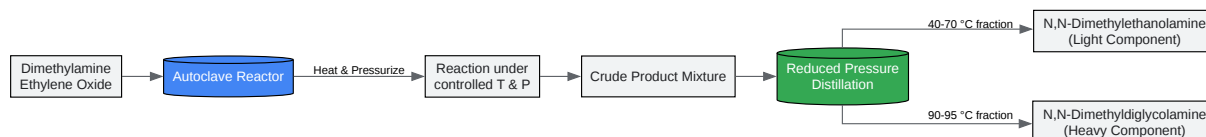
## Quantitative Physicochemical Data

Property	Value	Source(s)
Molecular Formula	C6H15NO2	[1]
Molar Mass	133.19 g/mol	[1]
CAS Number	1704-62-7	[1]
Appearance	Colorless to light yellow liquid	[2]
Odor	Slight amine odor	[2]
Boiling Point	201-205 °C (at 760 mmHg); 95 °C (at 15 mmHg)	
Melting Point	< -20 °C	[2]
Density	0.950 - 0.96 g/cm <sup>3</sup> at 20 °C	[2]
Viscosity	4-5 mPa·s at 25 °C	
Flash Point	86-93 °C	
Vapor Pressure	<6.7 Pa at 21 °C	
Water Solubility	Soluble	
Refractive Index	~1.442	[1]

## Synthesis of N,N-Dimethyldiglycolamine

The primary industrial synthesis of N,N-Dimethyldiglycolamine involves the reaction of dimethylamine with ethylene oxide. This process can be tuned to co-produce N,N-dimethylethanolamine.

## General Synthesis Workflow



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*General synthesis workflow for N,N-Dimethyldiglycolamine.*

## Experimental Protocols

The following protocols are based on a patented method for the production of N,N-Dimethyldiglycolamine (DMAEE) and co-production of N,N-Dimethylethanolamine (DMAE).

### Protocol 1: High-Pressure Synthesis

- **Reaction Setup:** A 250 ml autoclave is charged with 68g of an aqueous solution of dimethylamine (0.5 mol).
- **Inerting:** The reactor is purged with nitrogen three times to create an inert atmosphere.
- **Reactant Addition:** 44g (1 mol) of ethylene oxide is introduced into the autoclave.
- **Pressurization:** The reactor is pressurized with nitrogen to 1.2 MPa.
- **Reaction Conditions:** The mixture is heated to 80°C and the reaction proceeds for 4 hours.
- **Work-up:** The resulting 112 g of the reaction solution is collected.
- **Purification:** The reaction mixture is subjected to reduced pressure distillation (20 mmHg). Fractions are collected at 40-70°C (yielding 48.7g of DMAE aqueous solution) and 90-95°C (yielding 61.5g of DMAEE). The conversion of dimethylamine was reported to be 100%.

### Protocol 2: Atmospheric Pressure Synthesis

- **Reaction Setup:** A 250 ml autoclave is charged with 68g of an aqueous solution of dimethylamine (0.5 mol).
- **Inerting:** The reactor is purged with nitrogen three times.
- **Reactant Addition:** 44g (1 mol) of ethylene oxide is introduced into the autoclave.
- **Reaction Conditions:** The reaction is carried out at atmospheric pressure. The temperature is raised to 80°C and maintained for 2 hours.
- **Work-up:** The reaction solution is collected.
- **Purification:** The product is purified by reduced pressure distillation (20 mmHg), collecting fractions at 40-70°C (81.5 g of DMAE aqueous solution) and 90-95°C (12.1 g of DMAEE).

#### Protocol 3: Low-Temperature Synthesis

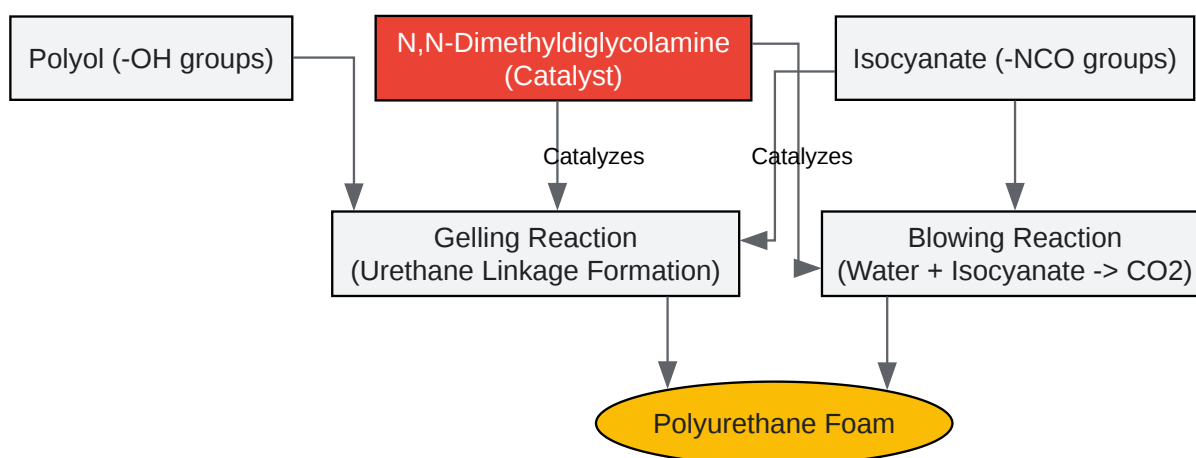
- **Reaction Setup:** A 250 ml autoclave is charged with 68g of an aqueous solution of dimethylamine (0.5 mol).
- **Inerting:** The reactor is purged with nitrogen three times.
- **Reactant Addition:** 22g (0.5 mol) of ethylene oxide is introduced into the autoclave.
- **Reaction Conditions:** The reaction is conducted at atmospheric pressure. The temperature is increased to 40°C for 2 hours.
- **Work-up:** 88.6 g of the reaction solution is collected.
- **Purification:** The mixture is distilled under reduced pressure (20 mmHg). The fraction collected at 40-70°C yielded 87.2 g of DMAE aqueous solution, with 1.2 g of DMAEE remaining as the heavy component at the bottom of the kettle.

## Applications and Industrial Relevance

N,N-Dimethyldiglycolamine is a versatile chemical with several industrial applications, primarily driven by its catalytic activity.

## Key Application: Polyurethane Foam Catalyst

The most significant application of N,N-Dimethyldiglycolamine is as a tertiary amine catalyst in the production of polyurethane foams.[3] It is particularly effective in formulations for low-density packaging foams.[3]



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*Role of N,N-Dimethyldiglycolamine in polyurethane foam production.*

## Other Notable Applications

- **Chemical Intermediate:** It serves as a building block in the synthesis of more complex molecules and fine chemicals.[3]
- **Surfactants:** N,N-Dimethyldiglycolamine is used in the production of surfactants which can also act as corrosion inhibitors.[1]
- **Carbon Dioxide Absorption:** Due to its basic nature, it has been investigated for its potential to absorb greenhouse gases like carbon dioxide.[1]
- **Process Regulators and Propellants:** It also finds use as a process regulator and as a blowing agent in certain applications.[1]

## Safety and Handling

N,N-Dimethyldiglycolamine is classified as a hazardous substance. It is harmful if swallowed and can cause severe skin burns and eye damage. It is also very toxic to aquatic life with long-lasting effects. When handling this chemical, it is crucial to wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection. Work should be conducted in a well-ventilated area. In case of contact, immediate first aid measures as outlined in the Safety Data Sheet (SDS) should be followed. Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents, acids, and isocyanates.[3]

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## References

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